

# RU5135: Not a Chemical Compound, Application Notes and Protocols Unfeasible

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## Compound of Interest

Compound Name: RU5135

Cat. No.: B1680183

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Extensive searches for the identifier "**RU5135**" have revealed no evidence of a chemical compound or drug with this designation. The identifier is, however, associated with two distinct commercial products: a high-performance air filter and a clutch component. Therefore, the creation of detailed application notes and protocols for researchers, scientists, and drug development professionals is not possible.

Initial investigations for "**RU5135**" in scientific and chemical supplier databases yielded no results for a molecule with this name. Further inquiries using variations such as "RU-5135 compound," "**RU5135** androgen receptor," and "RU 5135 progesterin" were also unsuccessful in identifying any relevant chemical entity.

Instead, the identifier "RU-5135" consistently corresponds to a universal clamp-on air filter manufactured by K&N Engineering. This product is designed for automotive and other engine applications. Additionally, "5135 compound" refers to a sintered iron friction material used in high-performance clutch discs produced by McLeod Racing.

Given that **RU5135** is not a known chemical compound, there is no associated signaling pathway, experimental workflow, or logical relationship to be visualized. The core requirements of the request, including data presentation in tables, detailed experimental protocols, and signaling pathway diagrams, cannot be fulfilled.

It is crucial for researchers and scientists to ensure the correct identification of chemical compounds before commencing any experimental work. In this instance, the identifier "**RU5135**" does not correspond to a substance relevant to chemical or biological research.

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